

5-Methylquinoline CAS number and safety data sheet

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Compound of Interest

Compound Name: 5-Methylquinoline

Cat. No.: B1294701

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An In-depth Technical Guide to 5-Methylquinoline

CAS Number: 7661-55-4

This technical guide provides comprehensive information on **5-Methylquinoline**, including its chemical and physical properties, safety data, and relevant experimental protocols. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

5-Methylquinoline is a colorless to yellow or brown oily liquid.[1][2] It is a derivative of quinoline with a methyl group at the 5-position, which influences its reactivity and biological activity.[3] This compound is slightly soluble in cold water but readily soluble in hot water and most organic solvents.[3]

Table 1: Quantitative Data for **5-Methylquinoline**

Property	Value	Source(s)
Identifiers		
IUPAC Name	5-methylquinoline	[3][4]
CAS Number	7661-55-4	[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₉ N	[1][2][3][4][5]
Molecular Weight	143.19 g/mol	[2][3][4]
InChI Key	LMYVCXSKCQSIEQ-UHFFFAOYSA-N	[3][5]
Physical Properties		
Appearance	Colorless to yellow or brown liquid	[2][3]
Melting Point	19 °C	[1][2][6]
Boiling Point	257.85 - 262.7 °C	[1][2]
129 °C at 2.0 kPa	[1][2]	
Density	1.083 g/cm ³ at 20 °C	[1][7]
Refractive Index	1.6219 at 20 °C	[1][2]
Vapor Pressure	0.0175 mmHg at 25 °C	[1]
Flash Point	104.4 - 113 °C (closed cup)	[1][7][8]
Chemical Properties		
pKa	5.2 at 20 °C	[1][9]
Solubility	Miscible with ethanol and ether; soluble in benzene; slightly soluble in water.	[1][2]

Safety Data Sheet (SDS) Summary

The following information is a summary of the key safety data for **5-Methylquinoline**. Users should always consult the full Safety Data Sheet from their supplier before handling this chemical.

Hazard Identification:

- GHS Pictograms: Warning[4]
- Hazard Statements:
 - H302: Harmful if swallowed.[4]
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[4]
- Primary Hazards: Irritant[4]

Toxicological Information:

- Genotoxicity: **5-Methylquinoline** was found to be mutagenic in *Salmonella typhimurium* strain TA100 with metabolic activation at concentrations of 100 to 600 µg per plate.[10] The toxicological properties have not been fully investigated.[7]

Handling, Storage, and Disposal:

- Safe Handling: Avoid contact with skin and eyes.[7] Do not breathe vapors or mist.[7] Use only with adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[11] Wash hands thoroughly after handling.[11]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed.[7][11] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[7]
- Incompatible Materials: Strong oxidizing agents.[7]

- Disposal: Dispose of contents and container in accordance with all federal, state, and local regulations.^[11] Do not allow the product to enter drains.^[7]

Experimental Protocols

1. Synthesis of **5-Methylquinoline** via Skraup Synthesis

The Skraup synthesis is a classic method for producing quinolines. For **5-Methylquinoline**, this typically involves the reaction of an appropriately substituted aniline with glycerol in the presence of an acid and an oxidizing agent.

Methodology:

- **Reactant Preparation:** In a reaction vessel equipped with a reflux condenser and mechanical stirrer, slowly add concentrated sulfuric acid to a mixture of m-toluidine (3-methylaniline) and glycerol.
- **Reaction Initiation:** Gently heat the mixture. The reaction is exothermic and may require initial cooling to control the rate.
- **Addition of Oxidizing Agent:** Add an oxidizing agent, traditionally nitrobenzene (specifically m-nitrobenzenesulfonate is also cited), portion-wise to the heated mixture.^[2]
- **Reflux:** Heat the reaction mixture to reflux for several hours until the reaction is complete. Monitor the progress using a suitable technique like Thin Layer Chromatography (TLC).
- **Workup and Neutralization:** After cooling, pour the mixture into a large volume of water and neutralize it with a base (e.g., sodium hydroxide) to precipitate the crude product. The neutralization step should be performed carefully in an ice bath.
- **Purification:** The crude **5-Methylquinoline** is often contaminated with the 7-methyl isomer.^[3] Purify the product using steam distillation followed by fractional distillation under reduced pressure or column chromatography to isolate the **5-Methylquinoline** isomer.

2. Standard Handling Protocol

Methodology:

- Engineering Controls: Work in a well-ventilated chemical fume hood.[11] Ensure that an eyewash station and safety shower are readily accessible.[12]
- Personal Protective Equipment (PPE): Wear chemical safety goggles conforming to EN166 or NIOSH standards, chemical-resistant gloves (inspect before use), and a lab coat.[7][12] If there is a risk of inhalation, use an approved respirator.
- Dispensing: When transferring the liquid, use appropriate tools (e.g., pipette, syringe) to avoid splashes. Keep the container tightly closed when not in use.[11]
- Spill Management: In case of a spill, evacuate the area.[7] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for hazardous waste disposal.[7][12]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[12]
 - Skin: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs.[12]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[12]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[12]

Visualizations

Caption: Workflow for the Skraup Synthesis of **5-Methylquinoline**.

Caption: Logical Flow of Safety Precautions for Handling **5-Methylquinoline**.

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